

Spectroscopic data of (4-Bromo-2-chlorophenyl)methanamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (4-Bromo-2-chlorophenyl)methanamine
CAS No.: 771574-32-4
Cat. No.: B1293147

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An In-depth Technical Guide to the Spectroscopic Data of (4-Bromo-2-chlorophenyl)methanamine

This guide provides a comprehensive technical overview of the key spectroscopic signatures of **(4-Bromo-2-chlorophenyl)methanamine** (CAS No: 771574-32-4).^[1] Designed for researchers, scientists, and professionals in drug development, this document moves beyond simple data presentation. It delves into the causal reasoning behind spectral patterns and outlines robust protocols for data acquisition, ensuring a self-validating approach to compound identification and characterization.

(4-Bromo-2-chlorophenyl)methanamine is a substituted benzylamine derivative. Its structural complexity, featuring a trisubstituted aromatic ring with two distinct halogens, makes a multi-faceted spectroscopic approach essential for unambiguous structural confirmation. Compounds based on the 4-bromo-2-chlorophenyl scaffold have shown relevance in various research areas, including the development of agents with potential antimicrobial or antiparasitic properties, highlighting the importance of its role as a synthetic building block.^[2] While direct, peer-reviewed spectral publications for this specific molecule are not abundant^[3], this guide

synthesizes data from foundational principles and analogous structures to provide a predictive and practical framework for its analysis.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of molecular structure elucidation, providing a detailed map of the carbon-hydrogen framework. For **(4-Bromo-2-chlorophenyl)methanamine**, both ^1H and ^{13}C NMR are indispensable for confirming the substitution pattern of the aromatic ring and the integrity of the methanamine moiety.

Proton (^1H) NMR Spectroscopy: Decoding the Hydrogen Environment

Proton NMR provides information on the number of distinct proton environments, their electronic surroundings, and their proximity to neighboring protons.

Predicted ^1H NMR Spectrum (400 MHz, CDCl_3)

The aromatic region is expected to show three distinct signals corresponding to the protons on the trisubstituted benzene ring. The chemical shifts are influenced by the electron-withdrawing effects of the chlorine and bromine atoms and the electron-donating nature of the aminomethyl group. The benzylic ($-\text{CH}_2$) and amine ($-\text{NH}_2$) protons will appear in the aliphatic region.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Integration	Rationale & Commentary
H-6	~7.5 - 7.6	Doublet (d)	1H	This proton is ortho to the bromine atom and will show a small coupling to H-5. Its downfield shift is due to the deshielding effect of the adjacent bromine.
H-5	~7.3 - 7.4	Doublet of Doublets (dd)	1H	Positioned between H-3 and H-6, this proton will be split by both neighbors, resulting in a doublet of doublets.
H-3	~7.2 - 7.3	Doublet (d)	1H	This proton is ortho to the chlorine atom and meta to the bromine, experiencing significant deshielding. It will show coupling to H-5.
-CH ₂ -	~3.9 - 4.1	Singlet (s)	2H	The benzylic protons are adjacent to the

electron-withdrawing aromatic ring and the nitrogen atom, shifting them downfield. No adjacent protons result in a singlet. This is consistent with similar benzylamine structures.[4]

-NH ₂	~1.5 - 2.5 (variable)	Broad Singlet (br s)	2H	Amine protons have a variable chemical shift and often appear as a broad signal due to quadrupole broadening and chemical exchange. Its presence can be confirmed by a D ₂ O exchange experiment, where the peak would disappear.
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Experimental Protocol: ¹H NMR Spectroscopy

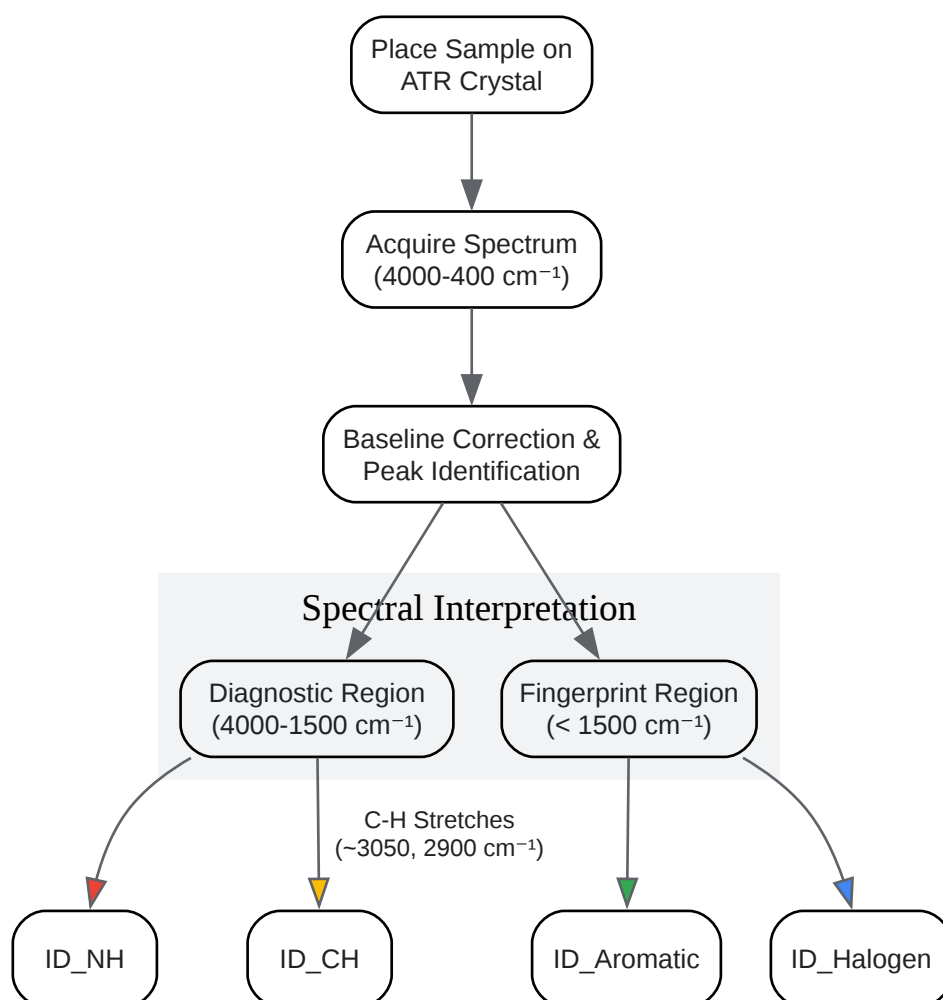
A standardized protocol is critical for reproducibility and data integrity.

- Sample Preparation: Dissolve approximately 5-10 mg of **(4-Bromo-2-chlorophenyl)methanamine** in ~0.7 mL of deuterated chloroform (CDCl₃). Add a small

amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).

- **Instrument Setup:** Utilize a 400 MHz (or higher) NMR spectrometer. Ensure the instrument is properly tuned and the magnetic field is shimmed on the sample to achieve optimal resolution.
- **Data Acquisition:** Acquire the spectrum at room temperature. A sufficient number of scans (typically 8 to 16) should be averaged to achieve an adequate signal-to-noise ratio.
- **Data Processing:** Apply a Fourier transform to the raw free induction decay (FID) data. Phase the resulting spectrum and perform baseline correction. Integrate all signals to determine the relative proton ratios.

Workflow for ^1H NMR Analysis



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Caption: IR spectroscopy workflow for functional group identification.

Part 3: Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It is used to determine the molecular weight and elemental composition of a compound.

Predicted Mass Spectrum

The most telling feature in the mass spectrum of **(4-Bromo-2-chlorophenyl)methanamine** will be the unique isotopic pattern of the molecular ion peak, caused by the natural abundance of bromine ($^{79}\text{Br} \approx 50.7\%$, $^{81}\text{Br} \approx 49.3\%$) and chlorine ($^{35}\text{Cl} \approx 75.8\%$, $^{37}\text{Cl} \approx 24.2\%$) isotopes. [5] This combination results in a characteristic cluster of three main peaks for the molecular ion:

- M+ peak: Contains ^{79}Br and ^{35}Cl .
- M+2 peak: Contains ^{81}Br and ^{35}Cl OR ^{79}Br and ^{37}Cl .
- M+4 peak: Contains ^{81}Br and ^{37}Cl .

The relative intensities of these peaks are predictable and serve as a definitive confirmation of the presence of one bromine and one chlorine atom.

Ion	Isotopic Composition	Calculated m/z	Predicted Relative Abundance
$[\text{M}]^+$	$\text{C}_7\text{H}_7^{79}\text{Br}^{35}\text{ClN}$	218.95	100%
$[\text{M}+2]^+$	$\text{C}_7\text{H}_7^{81}\text{Br}^{35}\text{ClN}$ / $\text{C}_7\text{H}_7^{79}\text{Br}^{37}\text{ClN}$	220.95	~128%
$[\text{M}+4]^+$	$\text{C}_7\text{H}_7^{81}\text{Br}^{37}\text{ClN}$	222.95	~31%

Note: Predicted m/z values are for the monoisotopic masses. PubChem predicts an $[\text{M}+\text{H}]^+$ adduct at m/z 219.95232.[3]

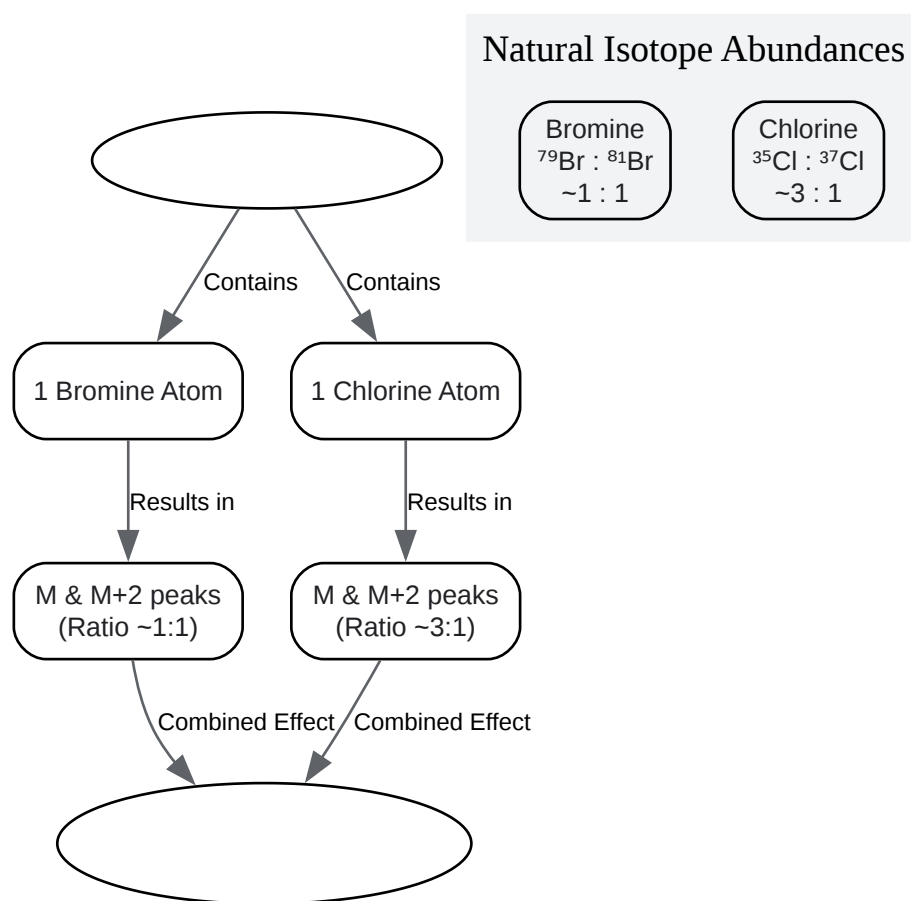
Fragmentation Pattern: The primary fragmentation pathway is expected to be the cleavage of the C-C bond alpha to the nitrogen atom (benzylic cleavage), leading to the formation of a stable halobenzylic cation.

- Key Fragment: Loss of $\cdot\text{CH}_2\text{NH}_2$ to form the $[\text{C}_6\text{H}_5\text{BrCl}]^+$ ion.
- Benzylic Cleavage: Loss of the amino group to form the $[\text{C}_7\text{H}_5\text{BrCl}]^+$ cation at $m/z \sim 202.9$.

Experimental Protocol: ESI-MS

- Sample Preparation: Prepare a dilute solution of the sample ($\sim 1 \text{ mg/mL}$) in a suitable solvent such as methanol or acetonitrile.
- Infusion: Infuse the sample solution directly into the electrospray ionization (ESI) source of the mass spectrometer at a low flow rate (e.g., $5\text{-}10 \mu\text{L/min}$).
- Data Acquisition: Acquire the spectrum in positive ion mode to observe the protonated molecule $[\text{M}+\text{H}]^+$. Scan a mass range appropriate for the expected molecular weight (e.g., $m/z \text{ } 50\text{-}500$).
- Data Analysis: Analyze the resulting spectrum to identify the molecular ion cluster. Compare the observed isotopic pattern with the theoretical pattern for a $\text{C}_7\text{H}_5\text{BrClN}$ species.

Isotopic Pattern Analysis Logic



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Caption: Logic for predicting the MS isotopic pattern.

Conclusion

The structural confirmation of **(4-Bromo-2-chlorophenyl)methanamine** is unequivocally achieved through the combined application of NMR, IR, and Mass Spectrometry. ^1H and ^{13}C NMR define the precise arrangement of atoms in the carbon-hydrogen framework. IR spectroscopy provides rapid confirmation of essential functional groups, particularly the primary amine. Finally, high-resolution mass spectrometry confirms the elemental composition and molecular weight through its highly characteristic M/M+2/M+4 isotopic signature. This guide provides the predictive data and robust methodologies necessary for the confident identification and quality assessment of this valuable chemical intermediate.

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- To cite this document: BenchChem. [Spectroscopic data of (4-Bromo-2-chlorophenyl)methanamine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1293147/docs#spectroscopic-data-of-4-bromo-2-chlorophenyl-methanamine\]](https://www.benchchem.com/product/b1293147/docs#spectroscopic-data-of-4-bromo-2-chlorophenyl-methanamine)

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